

Application Notes and Protocols: NMR Characterization of 5-Propylfuran-2-carbaldehyde

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Compound of Interest

Compound Name: 5-Propylfuran-2-carbaldehyde

Cat. No.: B087962

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These application notes provide a detailed protocol for the Nuclear Magnetic Resonance (NMR) characterization of **5-propylfuran-2-carbaldehyde**. The following sections outline the chemical structure, tabulated NMR data, a comprehensive experimental protocol for data acquisition, and visual representations of the molecule and experimental workflow.

Introduction

5-Propylfuran-2-carbaldehyde is a furan derivative with potential applications in flavor chemistry, fragrance development, and as a building block in organic synthesis. Accurate structural elucidation and purity assessment are critical for its use in research and development. NMR spectroscopy is a powerful analytical technique for the unambiguous determination of the molecular structure of small organic molecules like **5-propylfuran-2-carbaldehyde**. This document provides the essential ^1H and ^{13}C NMR data and a standard operating procedure for its characterization.

Chemical Structure and Atom Numbering

The chemical structure and atom numbering scheme for **5-propylfuran-2-carbaldehyde** are presented below. This numbering is used for the assignment of NMR signals.

Figure 1. Chemical Structure of 5-Propylfuran-2-carbaldehyde

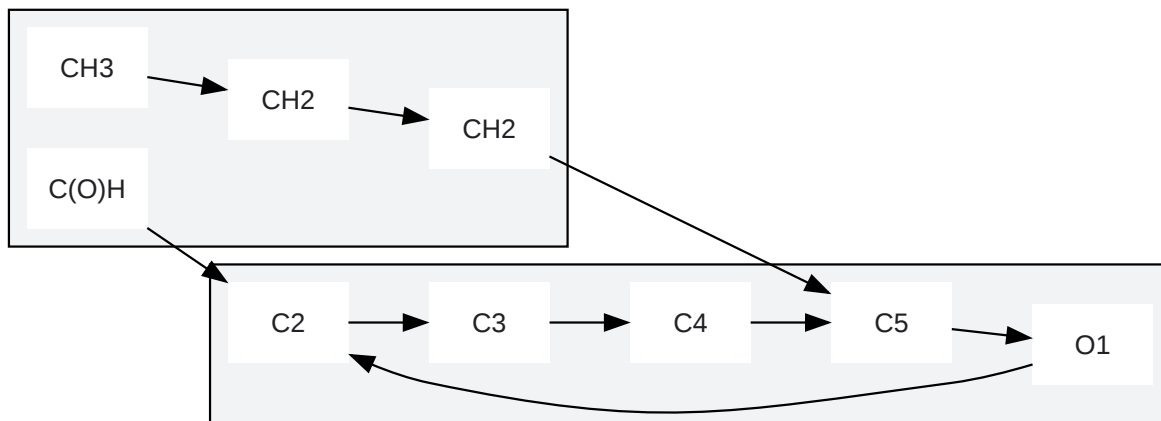


Figure 2. NMR Sample Preparation Workflow

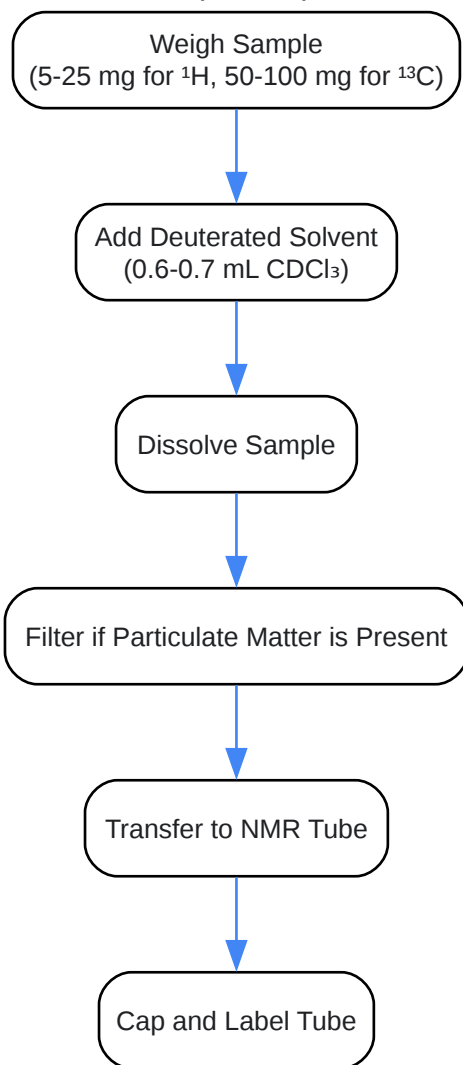
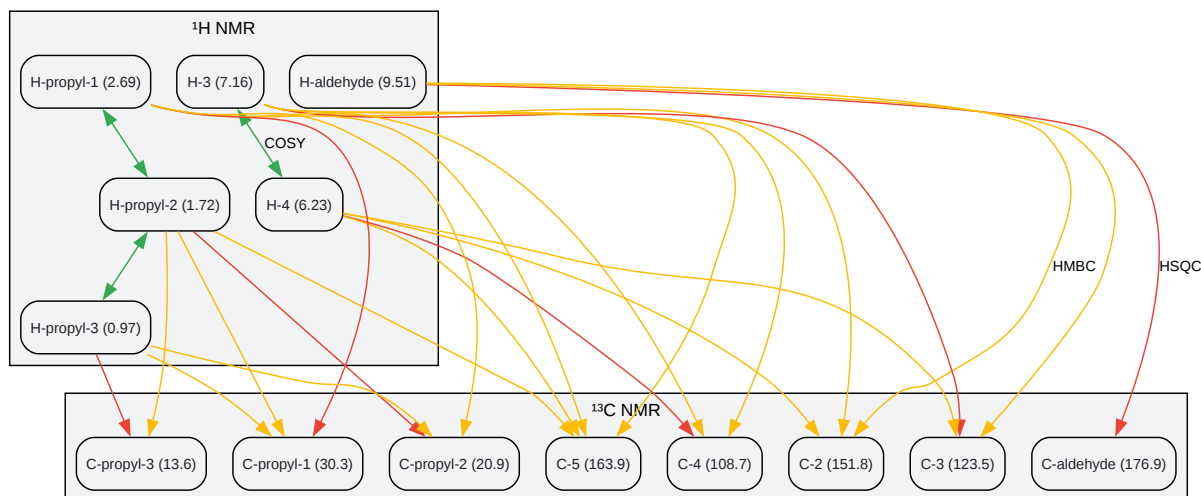


Figure 3. Key 2D NMR Correlations for 5-Propylfuran-2-carbaldehyde



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